

Unveiling Smarca2-IN-2: A Technical Overview

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Compound of Interest

Compound Name: Smarca2-IN-2

Cat. No.: B15570182

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Introduction

Smarca2-IN-2, also identified as Compound I-25, is a small molecule inhibitor of SMARCA2 (SWI/SNF related, matrix associated, actin dependent regulator of chromatin, subfamily a, member 2). SMARCA2 is a key ATPase subunit of the SWI/SNF chromatin remodeling complex, which plays a crucial role in regulating gene expression. Dysregulation of the SWI/SNF complex is implicated in various cancers, making its components attractive targets for therapeutic intervention. **Smarca2-IN-2** represents a tool compound for investigating the biological functions of SMARCA2 and for early-stage drug discovery efforts.

Biochemical Activity

Limited publicly available data indicates that **Smarca2-IN-2** exhibits inhibitory activity against SMARCA2. The reported half-maximal inhibitory concentration (IC50) provides a preliminary measure of its potency.

Compound Name	Target	Activity	Value (µM)
Smarca2-IN-2 (Compound I-25)	SMARCA2	IC50	101-500[1]

Note: The provided IC50 value represents a broad range, suggesting that this data is likely from a primary screen and further detailed characterization would be necessary to ascertain the precise potency and selectivity of the compound.

Discovery and Synthesis

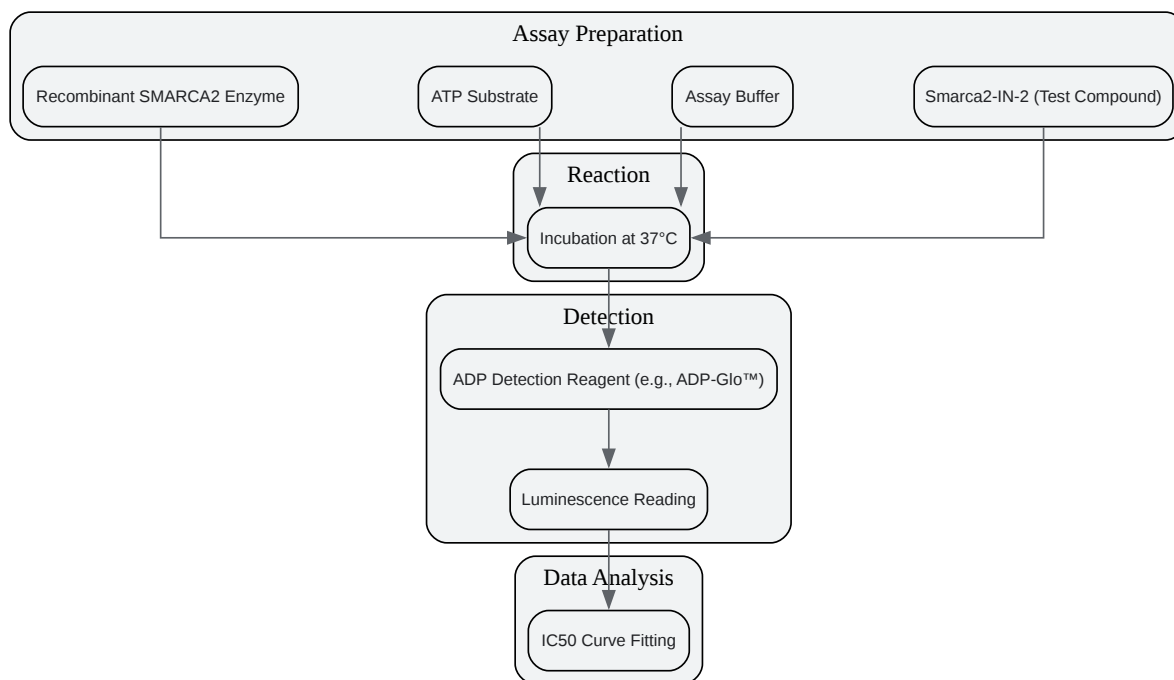
Detailed information regarding the specific discovery and synthetic route for **Smarca2-IN-2** (Compound I-25) is not readily available in the public domain. Chemical vendors list the compound, but the originating scientific literature or patents detailing its synthesis and characterization have not been identified in the conducted search.

Experimental Protocols

Due to the absence of a primary publication detailing the discovery and characterization of **Smarca2-IN-2**, specific, validated experimental protocols for its use are not available. However, based on the nature of the target, standard biochemical and cellular assays would be employed to characterize its activity.

General Biochemical Assay for SMARCA2 Inhibition (Hypothetical)

A common method to assess the inhibitory activity of compounds against ATPases like SMARCA2 is a biochemical assay that measures ATP hydrolysis. An example of a potential workflow is outlined below.

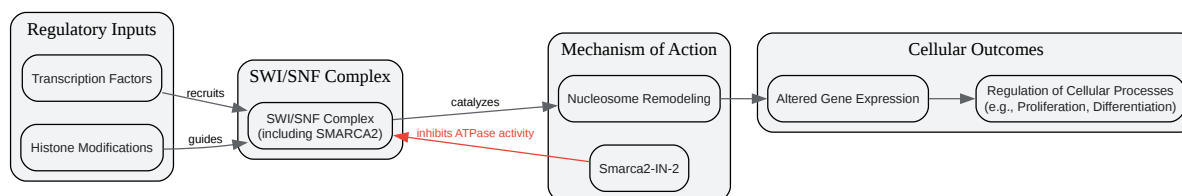


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Caption: Hypothetical workflow for a SMARCA2 biochemical inhibition assay.

Signaling Pathway Context

SMARCA2 is a core component of the SWI/SNF complex, which does not operate in a linear signaling pathway but rather acts as a global regulator of chromatin structure and gene expression. The SWI/SNF complex is recruited to specific genomic loci by transcription factors, where it utilizes the energy from ATP hydrolysis to remodel nucleosomes. This remodeling can either activate or repress gene transcription, thereby influencing a multitude of cellular processes.



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Caption: Simplified overview of the role of the SWI/SNF complex and the inhibitory action of **Smarca2-IN-2**.

Conclusion

Smarca2-IN-2 is a known inhibitor of SMARCA2, a critical component of the SWI/SNF chromatin remodeling complex. While its utility as a chemical probe in cancer research is noted, the publicly available information regarding its discovery, synthesis, and detailed biological and pharmacological properties is currently limited. Further research and publication of primary data are required to fully elucidate the potential of this compound as a selective tool for studying SMARCA2 biology and as a starting point for the development of novel therapeutics.

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References

- 1. medchemexpress.com [medchemexpress.com]
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